

Essential Guide to the Proper Disposal of COH000

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This document provides a comprehensive overview of the essential safety protocols and logistical procedures for the proper disposal of **COH000**, an allosteric, covalent, and irreversible inhibitor of the SUMO-activating enzyme (E1). Given its chemical nature, adherence to strict disposal guidelines is paramount to ensure laboratory safety and environmental protection. The primary source for all safety and disposal information must be the manufacturer-provided Safety Data Sheet (SDS).

Key Safety and Handling Information

Before initiating any disposal procedures, it is critical to be familiar with the handling and storage requirements of **COH000**.

Property	Quantitative Data	Source
Purity	98.0% to 99.35%	[1][2]
Storage (Powder)	3 years at -20°C	[2]
Storage (in Solvent)	1 year at -80°C	[2]
Solubility in DMSO	35.71 mg/mL to 50 mg/mL	[2][3]
Solubility in Ethanol	1 mg/mL	[2]
Water Solubility	Insoluble	[2]
Molecular Formula	C ₂₅ H ₂₅ NO ₅	[3]
Molecular Weight	419.47 g/mol	[2][3]
CAS Number	1534358-79-6	[2][3][4]

Handling Precautions:

- Always handle **COH000** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[5][6][7]
- Wear appropriate Personal Protective Equipment (PPE), including chemical safety goggles, gloves, and a lab coat.[5][6][7]
- Avoid contact with skin and eyes.[5][6][7] In case of contact, rinse thoroughly with water.
- Prevent the formation of dust when handling the solid form.[5][6][7]

Step-by-Step Disposal Protocol for COH000

The following protocol is a general guideline based on standard laboratory procedures for chemical waste. The specific instructions in the official **COH000** Safety Data Sheet (SDS) from your supplier must be followed and will supersede this guidance.

1. Waste Segregation and Collection:

- Solid Waste: Collect all solid **COH000** waste, including residual powder, contaminated weighing paper, and pipette tips, in a dedicated, clearly labeled hazardous waste container. The container should be compatible with chemical waste and have a secure lid.
- Liquid Waste:
 - Solutions of **COH000** in organic solvents (e.g., DMSO, ethanol) should be collected in a designated hazardous waste container for flammable organic solvents.
 - Do not mix with aqueous waste.
 - Due to its insolubility in water, do not dispose of **COH000** or its solutions down the drain. [\[2\]](#)
- Contaminated Labware:
 - Disposable labware (e.g., tubes, flasks) heavily contaminated with **COH000** should be treated as hazardous waste.
 - For glassware, triple rinse with a suitable organic solvent (e.g., ethanol or acetone), collecting the rinsate as hazardous liquid waste. After thorough rinsing, the glassware can be washed according to standard laboratory procedures.

2. Labeling of Waste Containers:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**COH000**".
- Indicate the solvent used for liquid waste (e.g., "**COH000** in DMSO").
- Keep a log of the approximate amount of waste added to the container.

3. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure the lids of waste containers are always securely closed when not in use.

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **COH000** is outlined below. This diagram emphasizes the critical decision points and required actions to ensure safety and compliance.



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Caption: Workflow for the safe disposal of **COH000** waste.

Disclaimer: This information is intended as a guide and is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer. Always prioritize the information in the SDS and consult with your institution's Environmental Health and Safety (EHS) office for specific guidance.

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